

Personal protective equipment for handling 6-Chloro-5-methylindoline

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Compound of Interest

Compound Name: 6-Chloro-5-methylindoline

Cat. No.: B070610

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Essential Safety and Handling Guide for 6-Chloro-5-methylindoline

This guide provides immediate, essential safety and logistical information for the handling and disposal of **6-Chloro-5-methylindoline**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to answer key operational questions, fostering a culture of safety and building trust in laboratory chemical handling.

Chemical Profile:

Property	Value	Source
Chemical Name	6-Chloro-5-methylindoline	PubChem
CAS Number	162100-49-9	ChemScene[1]
Molecular Formula	C ₉ H ₁₀ ClN	PubChem[2]
Molecular Weight	167.63 g/mol	PubChem[2]
Physical Form	Pale-yellow to pale reddish yellow to brown or light-red to red powder or crystals	Sigma-Aldrich[3]
Storage	Store in a refrigerator, in a dry, cool, and well-ventilated place. Keep container tightly closed and away from moisture and incompatible materials such as strong oxidizing agents.[1][4][5]	ChemScene, ChemicalBook, Chemsrsc

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **6-Chloro-5-methylindoline** was not readily available, the hazard profile can be inferred from similar compounds. It is classified with signal word "Warning" and hazard statements H302, H315, H319, H335, indicating it may be harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[3] Therefore, a comprehensive PPE strategy is essential.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Chemical Safety Goggles and Face Shield	Goggles are mandatory to protect against splashes.[6] A face shield provides an additional layer of protection for the entire face.[7][8]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Thicker gloves generally offer better protection.[7][9] Gloves should be changed regularly (e.g., every 30-60 minutes) or immediately if contaminated or damaged.[7]
Body Protection	Laboratory Coat and Chemical-Resistant Apron/Gown	A standard lab coat should be worn at all times. For tasks with a higher risk of splashes or spills, a chemically resistant, long-sleeved, seamless gown with tight-fitting cuffs is recommended.[6][8]
Respiratory Protection	N95 or N100 Respirator	To be used when handling the powder outside of a certified chemical fume hood or in case of a spill to prevent inhalation of dust.[8] Surgical masks offer little to no protection.[7]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for the safe handling of **6-Chloro-5-methylindoline** from preparation to post-handling procedures.

1. Pre-Handling Preparations:

- Familiarization: All personnel must be familiar with this handling guide and the location of safety equipment, including the safety shower and eye wash station.
- Work Area Setup: Ensure a clean and organized workspace. All handling of **6-Chloro-5-methyldoline** powder should be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[4\]](#)
- PPE Inspection: Before starting, inspect all PPE for any signs of damage and ensure a proper fit.

2. Handling Procedure:

- Personal Protective Equipment: Don all required PPE as outlined in the table above.
- Weighing and Transfer:
 - Carefully weigh the required amount of **6-Chloro-5-methyldoline** in the fume hood.
 - Use appropriate tools (e.g., spatula, weighing paper) to minimize dust formation.[\[4\]](#)
 - When transferring the compound, do so slowly and carefully to avoid creating airborne dust.
- In Case of Exposure:
 - Skin Contact: Immediately remove contaminated clothing and rinse the affected skin area with plenty of soap and water.[\[10\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. If present, remove contact lenses and continue rinsing.[\[10\]](#)
 - Inhalation: Move the affected person to fresh air and keep them comfortable for breathing.[\[4\]](#)[\[10\]](#)
 - In all cases of exposure, seek medical advice/attention if you feel unwell.[\[5\]](#)

3. Post-Handling Procedures:

- Decontamination: Thoroughly clean the work area and any equipment used with an appropriate solvent and then soap and water.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination (gloves first, then gown, face shield, and goggles). Wash hands thoroughly after removing all PPE.[\[10\]](#)

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **6-Chloro-5-methylindoline** and contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

1. Waste Segregation and Collection:

- Waste Streams: Do not mix waste streams.[\[11\]](#) All solid waste contaminated with **6-Chloro-5-methylindoline** (e.g., gloves, weighing paper, paper towels) should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Any solutions containing **6-Chloro-5-methylindoline** should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container.

2. Waste Container Management:

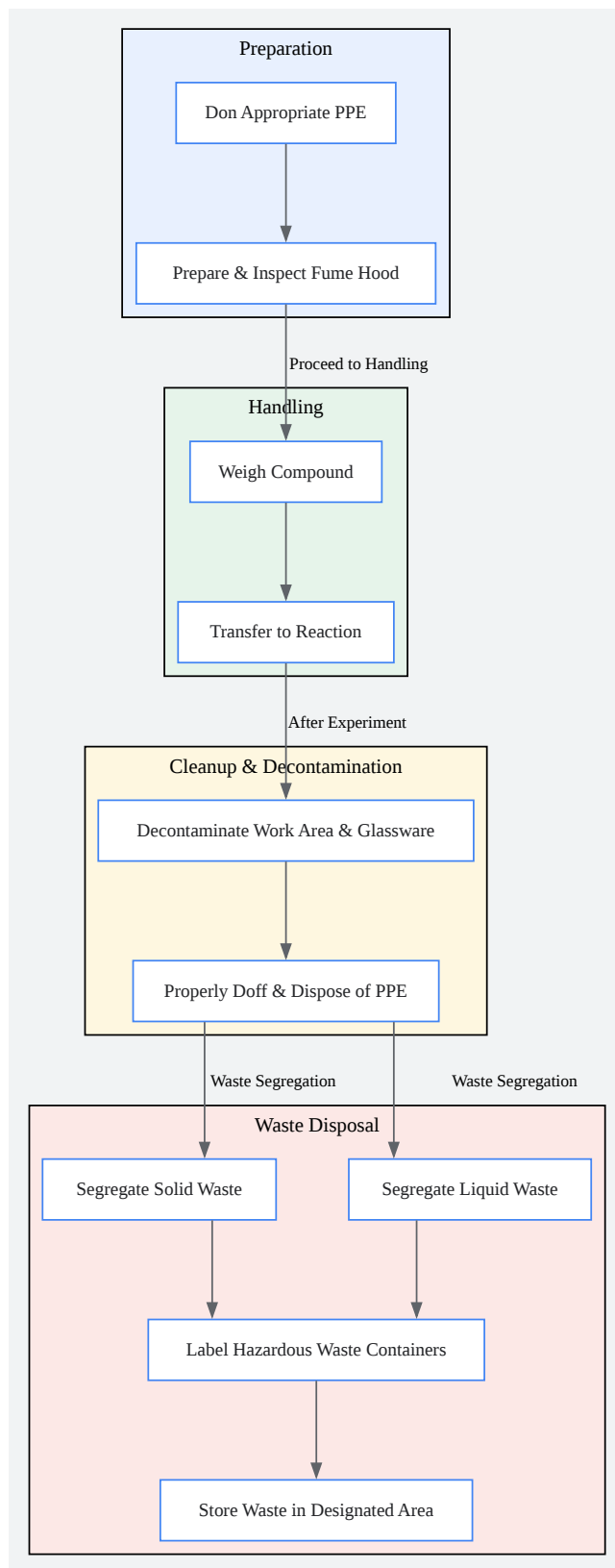
- Labeling: All hazardous waste containers must be clearly labeled with "HAZARDOUS WASTE" and the full chemical name "**6-Chloro-5-methylindoline**".[\[11\]](#)
- Container Condition: Use containers that are in good condition, compatible with the waste, and have a secure, tight-fitting lid.[\[11\]](#) The container must remain closed except when adding waste.[\[4\]](#)[\[11\]](#)

3. Final Disposal:

- Arrangement for Pickup: Dispose of the contents and container through a licensed waste management company in accordance with local, state, and federal regulations.[\[4\]](#)[\[10\]](#) Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow Visualization

The following diagram illustrates the complete, safe workflow for handling **6-Chloro-5-methylindoline**.



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